

Application Notes & Protocols: ent-Tadalafil-d3 in Drug Metabolism Studies

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Compound of Interest

Compound Name: *ent-Tadalafil-d3*

Cat. No.: B12418483

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

ent-Tadalafil-d3 is a stable isotope-labeled enantiomer of Tadalafil, a potent and selective inhibitor of phosphodiesterase type 5 (PDE5). Due to its chemical and physical similarity to the unlabeled drug, **ent-Tadalafil-d3** serves as an invaluable tool in drug metabolism and pharmacokinetic (DMPK) studies. Its primary application is as an internal standard (IS) in bioanalytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the accurate quantification of Tadalafil in biological matrices.^{[1][2]} The incorporation of three deuterium atoms on the methyl group allows for mass differentiation from the analyte without significantly altering its physicochemical properties, making it the gold standard for achieving precision and accuracy in quantitative bioanalysis.^[1]

These application notes provide a comprehensive overview of the use of **ent-Tadalafil-d3** in drug metabolism studies, including detailed experimental protocols and data presentation.

Bioanalytical Method for Tadalafil Quantification in Human Plasma

The accurate determination of drug concentrations in biological fluids is fundamental to understanding its absorption, distribution, metabolism, and excretion (ADME) properties. A

validated LC-MS/MS method using **ent-Tadalafil-d3** as an internal standard is presented below for the quantification of Tadalafil in human plasma.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocol: LC-MS/MS Analysis

This protocol outlines the steps for sample preparation, chromatographic separation, and mass spectrometric detection of Tadalafil and **ent-Tadalafil-d3**.

a. Sample Preparation (Solid-Phase Extraction - SPE):

- To 200 μ L of human plasma in a polypropylene tube, add a specified amount of **ent-Tadalafil-d3** solution (internal standard).
- Vortex the mixture for 30 seconds.
- Condition a Phenomenex Strata-X-C 33 μ m solid-phase extraction cartridge with 1 mL of methanol followed by 1 mL of Milli-Q water.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Load the plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water.
- Elute the analyte and internal standard with 1 mL of methanol.
- Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 500 μ L of the mobile phase.
- Inject an aliquot (typically 10 μ L) into the LC-MS/MS system.

b. Liquid Chromatography Conditions:

Parameter	Value
Column	Synergi™ Hydro-RP C18 (100 mm × 4.6 mm, 4 μm)[2][3]
Mobile Phase	Methanol and 10 mM ammonium formate, pH 4.0 (90:10, v/v)[2][3]
Flow Rate	0.9 mL/min[2][3]
Column Temperature	Ambient
Injection Volume	10 μL
Run Time	2.5 min[3]

c. Mass Spectrometry Conditions:

Parameter	Value
Mass Spectrometer	Triple quadrupole mass spectrometer[5]
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transition (Tadalafil)	m/z 390.3 → 268.2[2][4]
MRM Transition (ent-Tadalafil-d3)	m/z 393.1 → 271.2[2][4]
Collision Gas	Argon

Data Presentation: Method Validation Parameters

The following tables summarize the quantitative performance of the described LC-MS/MS method.

Table 1: Calibration Curve and Linearity

Parameter	Value
Concentration Range	0.50 - 500 ng/mL[2][4]
Correlation Coefficient (r^2)	≥ 0.9994 [2][4]

Table 2: Precision and Accuracy

Quality Control Sample	Intra-batch Precision (% CV)	Inter-batch Precision (% CV)	Accuracy (%)
Low QC	≤ 3.7% ^[2] ^[3]	≤ 3.2% ^[3]	97.8% to 104.1% ^[2] ^[3]
Medium QC	≤ 3.7% ^[2] ^[3]	≤ 3.2% ^[3]	97.8% to 104.1% ^[2] ^[3]
High QC	≤ 3.7% ^[2] ^[3]	≤ 3.2% ^[3]	97.8% to 104.1% ^[2] ^[3]

Table 3: Recovery and Matrix Effect

Analyte	Mean Extraction Recovery (%)	IS-Normalized Matrix Factor
Tadalafil	98.95% - 100.61% ^[2] ^[3]	0.986 - 1.020 ^[3]
ent-Tadalafil-d3	100.12% ^[3]	N/A

Application in Pharmacokinetic Studies

The validated bioanalytical method using **ent-Tadalafil-d3** is crucial for determining the pharmacokinetic profile of Tadalafil in preclinical and clinical studies. Following oral administration, plasma concentrations of Tadalafil can be accurately measured over time to calculate key pharmacokinetic parameters.

Tadalafil Pharmacokinetic Parameters in Healthy Subjects

The following table summarizes the pharmacokinetic parameters of Tadalafil obtained from studies utilizing robust bioanalytical methods.

Table 4: Pharmacokinetic Parameters of Tadalafil

Parameter	Value	Reference
Tmax (median)	2 hours	[6][7]
t1/2 (mean)	17.5 hours	[6][7]
Cmax (mean, 20 mg dose)	378 µg/L	[6][7]
Oral Clearance (CL/F, mean)	2.48 L/h	[6][7]
Apparent Volume of Distribution (Vz/F, mean)	62.6 L	[6][7]
Plasma Protein Binding	94%	[6]

Tadalafil Metabolism

Tadalafil is primarily metabolized in the liver by the cytochrome P450 3A4 (CYP3A4) enzyme. [8][9] The major metabolic pathway involves the formation of a catechol metabolite, which subsequently undergoes methylation and glucuronidation. [8][9] The resulting methylcatechol glucuronide is the major circulating metabolite. [6][9] These metabolites are not considered pharmacologically active. [6]

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the bioanalytical quantification of Tadalafil using **ent-Tadalafil-d3**.

Caption: Bioanalytical workflow for Tadalafil quantification.

Tadalafil Metabolic Pathway

The diagram below outlines the primary metabolic pathway of Tadalafil.

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